

Proper Disposal of Methyl Glycolate in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl glycolate

Cat. No.: B042273

[Get Quote](#)

Essential Guidance for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **methyl glycolate** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **methyl glycolate** waste, designed to be a trusted resource for laboratory personnel.

Immediate Safety and Operational Plan

Methyl glycolate is a combustible liquid and requires careful management as a hazardous waste.[1][2][3][4] Adherence to the following procedures is mandatory to minimize risks of fire, chemical exposure, and environmental contamination.

Waste Identification and Classification

- **Hazardous Waste Determination:** As the generator of the waste, you are responsible for determining if it is hazardous.[5] **Methyl glycolate** is classified as a combustible liquid and should be managed as a hazardous waste.[1][2][3][4]
- **RCRA Classification:** While not specifically listed as a P-series or U-series waste under the Resource Conservation and Recovery Act (RCRA), its flammability makes it a characteristic hazardous waste.[5] Consult with your institution's Environmental Health and Safety (EHS) department for specific waste codes.

Personal Protective Equipment (PPE)

Before handling **methyl glycolate** waste, ensure you are wearing the appropriate PPE:

- Eye Protection: Chemical splash goggles are required.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin exposure.

Waste Collection and Segregation

- Container Selection: Use a designated, leak-proof container that is chemically compatible with **methyl glycolate**. High-density polyethylene (HDPE) or glass containers are suitable options. The container must have a secure screw-top cap.
- Incompatible Materials: Do not mix **methyl glycolate** waste with incompatible materials, such as strong oxidizing agents.^{[4][5]}
- Segregation: Store **methyl glycolate** waste separately from other waste streams like solid waste, sharps, and non-hazardous liquids.

Waste Container Labeling

Proper labeling is critical for safety and regulatory compliance.

- Labeling: Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
- Contents Declaration: Clearly write the full chemical name, "**Methyl Glycolate**," and its concentration. Do not use abbreviations or chemical formulas.
- Contact Information: Include the name of the principal investigator or lab supervisor and the laboratory location.

Storage of Methyl Glycolate Waste

- **Satellite Accumulation Area (SAA):** Store the waste container in a designated SAA, which must be at or near the point of generation.
- **Secondary Containment:** Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.
- **Ignition Sources:** Keep the storage area free of ignition sources such as open flames, hot surfaces, and sparks.^[4]
- **Container Closure:** Keep the waste container securely closed at all times, except when adding waste.

Requesting Waste Disposal

- **Waste Pickup:** Once the container is full or you are discontinuing the process that generates this waste, contact your institution's EHS department to request a hazardous waste pickup.
- **Information for Pickup:** Be prepared to provide the information from the hazardous waste label to the EHS personnel.

Spill and Emergency Procedures

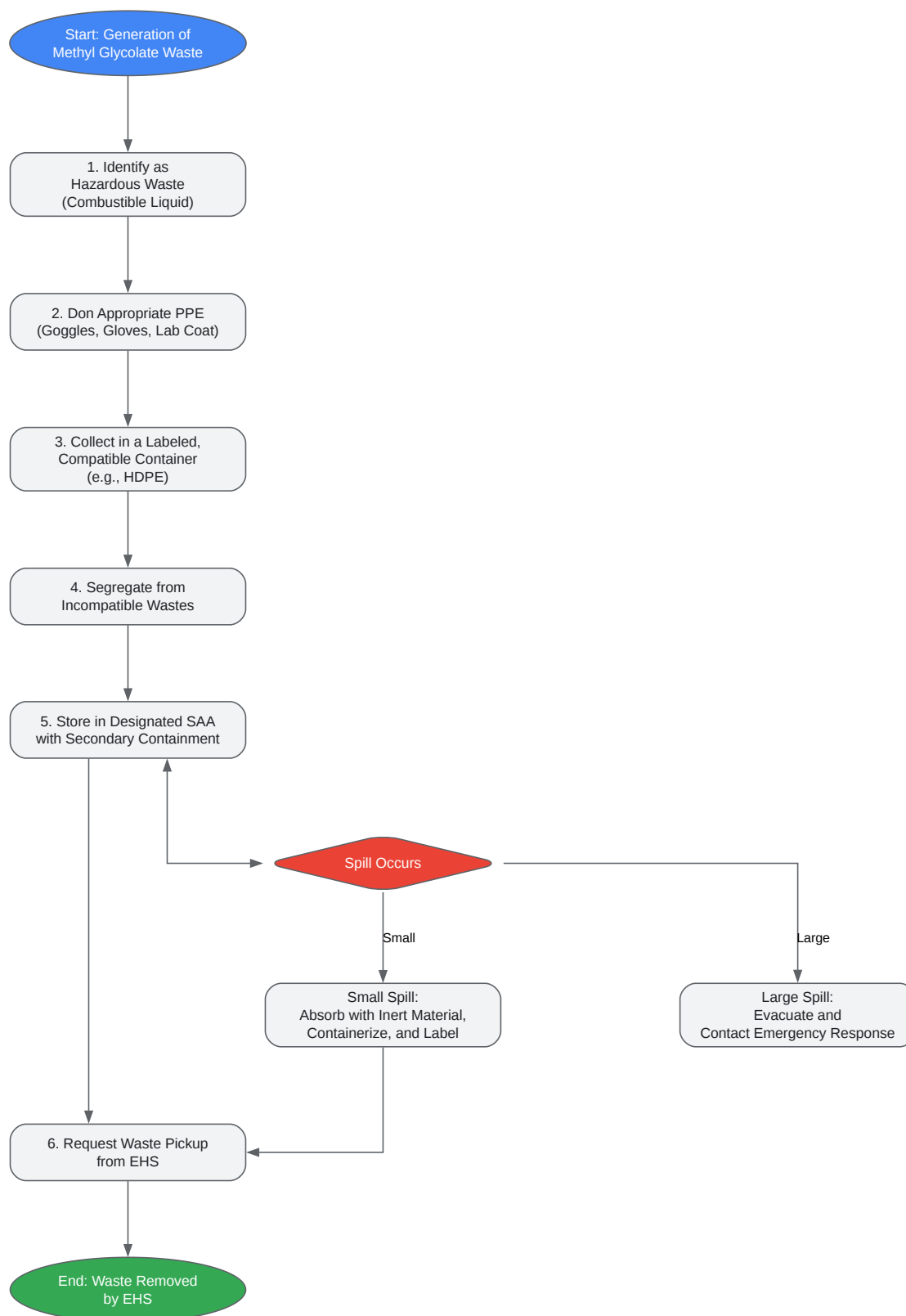
- **Small Spills:** For small spills, absorb the **methyl glycolate** with an inert material such as sand, vermiculite, or a chemical absorbent pad.^{[3][4]}
- **Cleanup:** Place the absorbent material in a sealed container, label it as hazardous waste containing **methyl glycolate**, and dispose of it through the EHS department.
- **Large Spills:** In the event of a large spill, evacuate the area and contact your institution's emergency response team immediately.

Quantitative Data for Methyl Glycolate

Property	Value
CAS Number	96-35-5
Molecular Formula	$C_3H_6O_3$
Molecular Weight	90.08 g/mol
Flash Point	67 °C / 152.6 °F
Boiling Point	149 - 151 °C / 300.2 - 303.8 °F

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **methyl glycolate** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **methyl glycolate** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mlienvironmental.com [mlienvironmental.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Proper Disposal of Methyl Glycolate in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042273#methyl-glycolate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com